

Introduction: The Significance of Isotopic Labeling in Propane

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Compound of Interest

Compound Name: Propane (1-¹³C)

CAS No.: 17251-65-9

Cat. No.: B106126

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Propane (C₃H₈), a three-carbon alkane, serves as a fundamental building block in chemical synthesis and a key component of liquefied petroleum gas (LPG).^[1] While ubiquitous in its natural isotopic abundance, propane labeled with the stable, non-radioactive isotope Carbon-13 (¹³C) at a specific position—Propane (1-¹³C)—transforms it from a simple hydrocarbon into a powerful analytical probe. The strategic placement of the heavier ¹³C isotope on one of the terminal methyl groups allows researchers to trace the molecule's journey through complex chemical and biological systems with remarkable precision.

This guide provides a comprehensive overview of the core properties, analytical methodologies, and critical applications of Propane (1-¹³C). The information herein is synthesized to support professionals in leveraging this isotopologue for advanced research in metabolic tracing, mechanistic elucidation, and environmental science.

Physicochemical and Isotopic Properties

The introduction of a single ¹³C atom results in a negligible change to the bulk physicochemical properties of propane, allowing it to serve as a true tracer. However, its molecular weight is distinctly different, a critical feature for mass-based analytical techniques.

Property	Value	Source
IUPAC Name	(1- ¹³ C)propane	PubChem[2]
Synonyms	Propane-1- ¹³ C, (1- ¹³ C)propane	PubChem[2]
CAS Number	17251-65-9	ChemicalBook[3]
Molecular Formula	¹³ CH ₃ ¹² CH ₂ ¹² CH ₃	Cambridge Isotope Laboratories, Inc.[4]
Molecular Weight	45.09 g/mol	PubChem[2]
Exact Mass	45.065955091 Da	PubChem[2]
Physical State	Gas at standard temperature and pressure	China Isotope[5]
Melting Point	-188 °C (lit.)	ChemicalBook[3]
Boiling Point	-42.1 °C (lit.)	ChemicalBook[3]
Isotopic Purity	Typically ≥99 atom % ¹³ C	Cambridge Isotope Laboratories, Inc.[6]
Chemical Purity	Typically ≥98%	Cambridge Isotope Laboratories, Inc.[4][7]

Spectroscopic and Analytical Characterization

The utility of Propane (1-¹³C) is realized through modern analytical techniques that can differentiate between isotopes.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C NMR spectroscopy is a primary tool for verifying the position of the isotopic label. In unlabeled propane, the symmetry of the molecule results in two distinct signals: one for the two equivalent terminal methyl (CH₃) carbons and one for the central methylene (CH₂) carbon.[8][9]

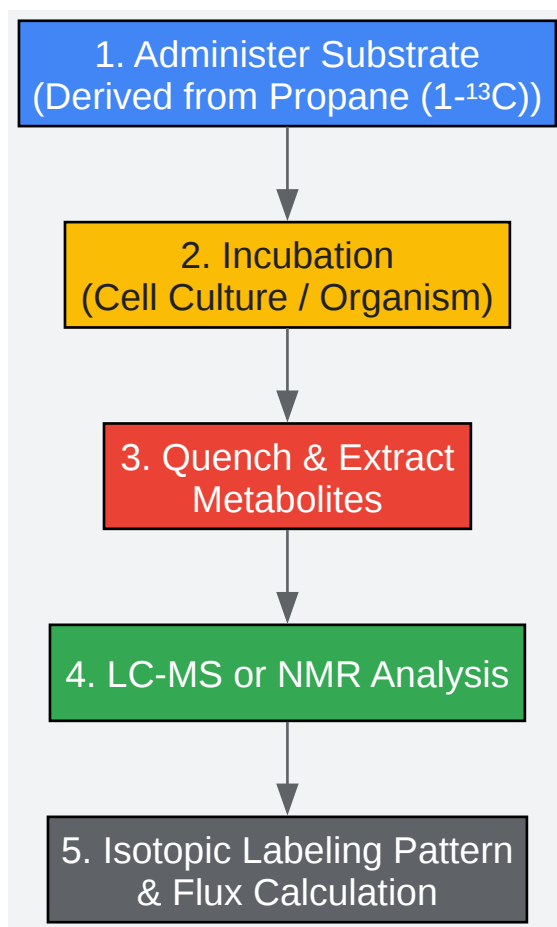
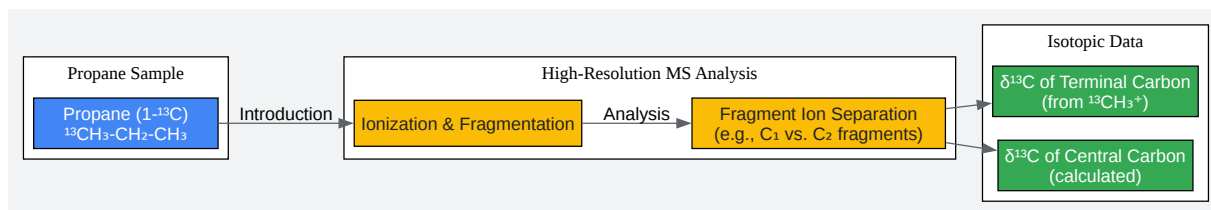
- C1 (Terminal Carbons): Chemical shift (δ) around 16.4 ppm.
- C2 (Central Carbon): Chemical shift (δ) around 17.1 ppm (relative to TMS).

For Propane (1- ^{13}C), the signal corresponding to the labeled terminal carbon (C1) is dramatically enhanced due to the high isotopic enrichment (typically 99%) compared to the natural abundance of ^{13}C (1.1%). This provides unambiguous confirmation of the label's position. The analysis of coupling constants between the ^{13}C nucleus and adjacent protons (^1J , ^2J , ^3J) can provide further structural confirmation.[\[10\]](#)

Mass Spectrometry (MS) and Position-Specific Isotope Analysis (PSIA)

Mass spectrometry is central to the application of Propane (1- ^{13}C) in tracer studies. The labeled molecule and its fragments will have a mass-to-charge ratio (m/z) that is one unit higher than their unlabeled counterparts, allowing them to be tracked.

A more advanced application is Position-Specific Isotope Analysis (PSIA), which measures the ^{13}C distribution within the propane molecule.[\[11\]](#)[\[12\]](#) This technique is invaluable in geochemistry for determining the origin and thermal history of natural gas.[\[12\]](#) By analyzing the isotopic composition of fragment ions in a high-resolution mass spectrometer, one can differentiate the ^{13}C abundance at the terminal versus the central carbon positions. This "site-preference" provides a unique signature related to the molecule's formation mechanism.[\[11\]](#)



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Sources

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